Technical Guide: Chemical Structure of 4-Amino-2-methylthio-5-nitropyrimidine

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Compound of Interest

Compound Name:	*2-(Methylthio)-5-nitropyrimidin-4-amine*
CAS No.:	*84928-85-8*
Cat. No.:	*B3157429*

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Executive Summary & Chemical Identity

4-Amino-2-methylthio-5-nitropyrimidine is a trisubstituted pyrimidine derivative characterized by a "push-pull" electronic system. The electron-donating amino group at C4 and the electron-withdrawing nitro group at C5 create a highly polarized scaffold, making it a versatile precursor for nucleophilic aromatic substitution (

) and cyclization reactions.

Core Identity Data

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Property	Detail
IUPAC Name	2-(methylsulfanyl)-5-nitropyrimidin-4-amine
Common Name	4-Amino-2-methylthio-5-nitropyrimidine
Molecular Formula	
Molecular Weight	186.19 g/mol
CAS Number	Note: Often cited as the 5-nitro derivative of CAS 2183-66-6
SMILES	CSc1nc(N)c([O-])cn1

Structural Analysis & Electronic Properties

The reactivity of this molecule is dictated by the interplay between its three substituents.

Electronic "Push-Pull" System

- C5-Nitro Group (

  ): A strong electron-withdrawing group (EWG) that deactivates the ring towards electrophilic attack but activates positions C2, C4, and C6 for nucleophilic attack. It also increases the acidity of the N-H protons on the adjacent amino group.

- C4-Amino Group (

  ): A strong electron-donating group (EDG) by resonance. It stabilizes the molecule but also directs further electrophilic substitution (if any) to the ortho position (C5), which is already occupied.

- C2-Methylthio Group (

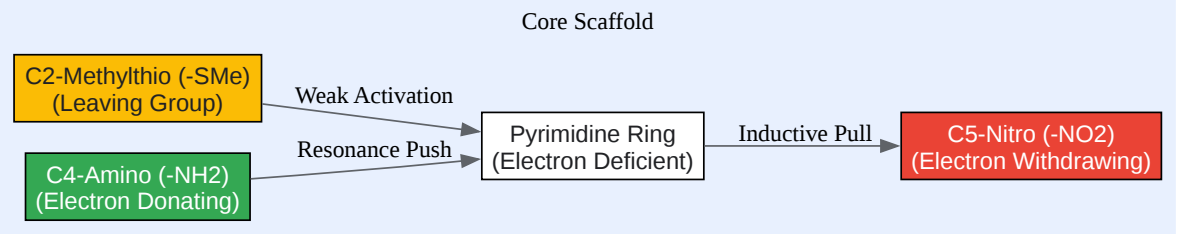
  ): A weak activator but a excellent leaving group. In the presence of the C5-nitro group, the C2 position becomes highly electrophilic, allowing the

  group to be displaced by amines (to form 2,4-diaminopyrimidines) or hydrolyzed.

Tautomerism

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While the amino form is dominant, the molecule can theoretically exist in an imino tautomer, though the aromaticity of the pyrimidine ring strongly favors the amino structure.



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Caption: Electronic substituent effects on the pyrimidine core.

Synthesis Protocols

The synthesis of 4-amino-2-methylthio-5-nitropyrimidine is typically achieved via nitration of the 4-amino precursor or amination of the 4-chloro precursor.

Method A: Direct Nitration (Standard Route)

This method utilizes the activating effect of the amino group to direct the nitro group to the C5 position.

Reagents:

- Substrate: 4-Amino-2-methylthiopyrimidine (CAS 2183-66-6).
- Nitrating Agent: Fuming Nitric Acid (

) / Sulfuric Acid (

).

Protocol:

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- Dissolution: Dissolve 4-amino-2-methylthiopyrimidine (1.0 eq) in concentrated

  at 0°C.

- Nitration: Dropwise add fuming

  (1.1 eq) while maintaining the temperature below 5°C. The amino group protects the ring from oxidation while directing the electrophile to C5.

- Quenching: Pour the reaction mixture onto crushed ice. The product precipitates as a yellow solid.

- Purification: Filter the solid, wash with cold water to remove acid, and recrystallize from ethanol/water.

Method B: Nucleophilic Displacement ( )

This method is used if the 4-chloro analog is available.

Reagents:

- Substrate: 4-Chloro-2-methylthio-5-nitropyrimidine.

- Nucleophile: Ammonia (

) in Methanol or aqueous solution.

Protocol:

- Dissolve the chloro-substrate in MeOH.

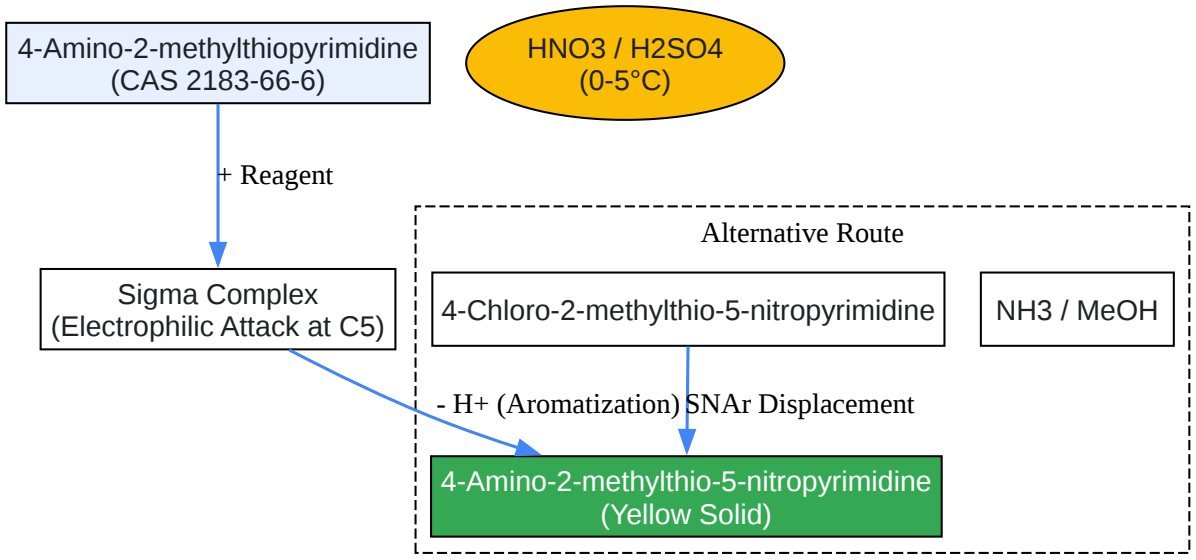
- Add excess ammonia solution at 0°C.

- Stir at room temperature for 2-4 hours. The C4-Cl is highly activated by the C5-

  and is rapidly displaced.

- Evaporate solvent to yield the product.

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Caption: Primary and alternative synthetic pathways.

Reactivity Profile & Applications

This compound is a "gateway" intermediate. Its value lies in its ability to be transformed into complex heterocyclic systems.

Reduction to 4,5-Diaminopyrimidines

The most common application is the reduction of the nitro group to an amine. The resulting 4,5-diamino-2-methylthiopyrimidine is the immediate precursor to purines.

- Reagents:

  / Pd-C, or Iron / Acetic Acid, or Sodium Dithionite (

).

- Mechanism: Nitro group reduction.

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Purine Synthesis (Traube Synthesis)

Reaction of the 4,5-diamino derivative with formic acid or triethyl orthoformate closes the imidazole ring to form 2-methylthiopurine.

- Significance: The methylthio group at C2 can later be hydrolyzed to a ketone (guanine analogs) or displaced by amines (adenine analogs).

Nucleophilic Displacement of SMe

The sulfanyl group at C2 is a good leaving group, especially when activated by oxidation to a sulfone (

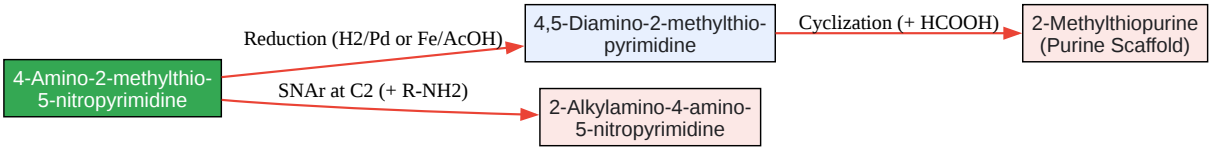
) or sulfoxide (

).

- Reaction: Treatment with amines (

) displaces the

  group to yield 2,4-diamino-5-nitropyrimidines.



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Caption: Divergent synthesis pathways from the core scaffold.

Physical Properties & Safety

Physical Data Table

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Property	Value (Approximate)	Notes
Appearance	Yellow crystalline powder	Nitro group chromophore
Melting Point	> 220°C (Decomposes)	High MP due to H-bonding
Solubility	DMSO, DMF, hot Ethanol	Poor solubility in water
pKa	~2.5 (protonated)	Weakly basic due to EWG effect

Safety & Handling (SDS Summary)

- Hazards: Irritant to eyes, respiratory system, and skin (H315, H319, H335).
- Handling: Use in a fume hood. Avoid dust formation.
- Storage: Store in a cool, dry place. Stable under normal conditions but avoid strong oxidizing agents.

References

- Synthesis of Pyrimidine Precursors:Journal of the Chemical Society C: Organic, "Pyrimidines. Part II. Nucleophilic substitution reactions of ethyl 4-chloro-2-methylthiopyrimidine-5-carboxylate." Link
- Nitration of Pyrimidines:Central European Journal of Energetic Materials, "Modelling of the Nitration of 2-Methylpyrimidine-4,6-dione."[1][2] (Describes analogous nitration mechanisms). Link
- Reactivity of Chloropyrimidines:Arkivoc, "Reaction of 3-aminopyrrole with chloropyrimidines to give pyrroloaminopyrimidines." (Demonstrates reactivity of 5-nitro-chloropyrimidines). Link
- Purine Synthesis:Journal of Medicinal Chemistry, "Synthesis of 2,4-Diaminopyrimidine Core-Based Derivatives." (Contextualizes the use of diamino intermediates). Link
- Chemical Identity:PubChem, "4-Amino-2-methyl-5-pyrimidinemethanamine" (Analogous structure for property comparison). Link

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- 1. yadda.icm.edu.pl [yadda.icm.edu.pl]
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